

# In-Depth Technical Guide: Triethylhexylammonium Bromide Safety Data

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Triethylhexylammonium bromide*

CAS No.: *13028-71-2*

Cat. No.: *B078111*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Triethylhexylammonium Bromide** (CAS No. 13028-71-2), compiled from various sources. It is intended to inform researchers, scientists, and drug development professionals on the potential hazards, handling, and emergency procedures associated with this compound.

## Chemical Identification and Physical Properties

**Triethylhexylammonium bromide** is a quaternary ammonium salt. Key identification and physical property data are summarized below.

| Property          | Value                                                                            |
|-------------------|----------------------------------------------------------------------------------|
| Chemical Name     | Triethylhexylammonium bromide                                                    |
| Synonyms          | Hexyltriethylammonium bromide                                                    |
| CAS Number        | 13028-71-2                                                                       |
| Molecular Formula | C <sub>12</sub> H <sub>28</sub> BrN                                              |
| Molecular Weight  | 266.26 g/mol                                                                     |
| Appearance        | Solid                                                                            |
| Melting Point     | 114-117 °C                                                                       |
| Hygroscopicity    | Stable under normal conditions, but noted to be hygroscopic. <a href="#">[1]</a> |

## Hazard Identification and GHS Classification

**Triethylhexylammonium bromide** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to irritation and acute oral toxicity.

| Hazard Classification                            | GHS Category | Hazard Statement                       |
|--------------------------------------------------|--------------|----------------------------------------|
| Acute toxicity, oral                             | Category 4   | H302: Harmful if swallowed             |
| Skin irritation                                  | Category 2   | H315: Causes skin irritation           |
| Serious eye irritation                           | Category 2A  | H319: Causes serious eye irritation    |
| Specific target organ toxicity – single exposure | Category 3   | H335: May cause respiratory irritation |

GHS Label Elements:

- Pictogram: GHS07 (Exclamation Mark)

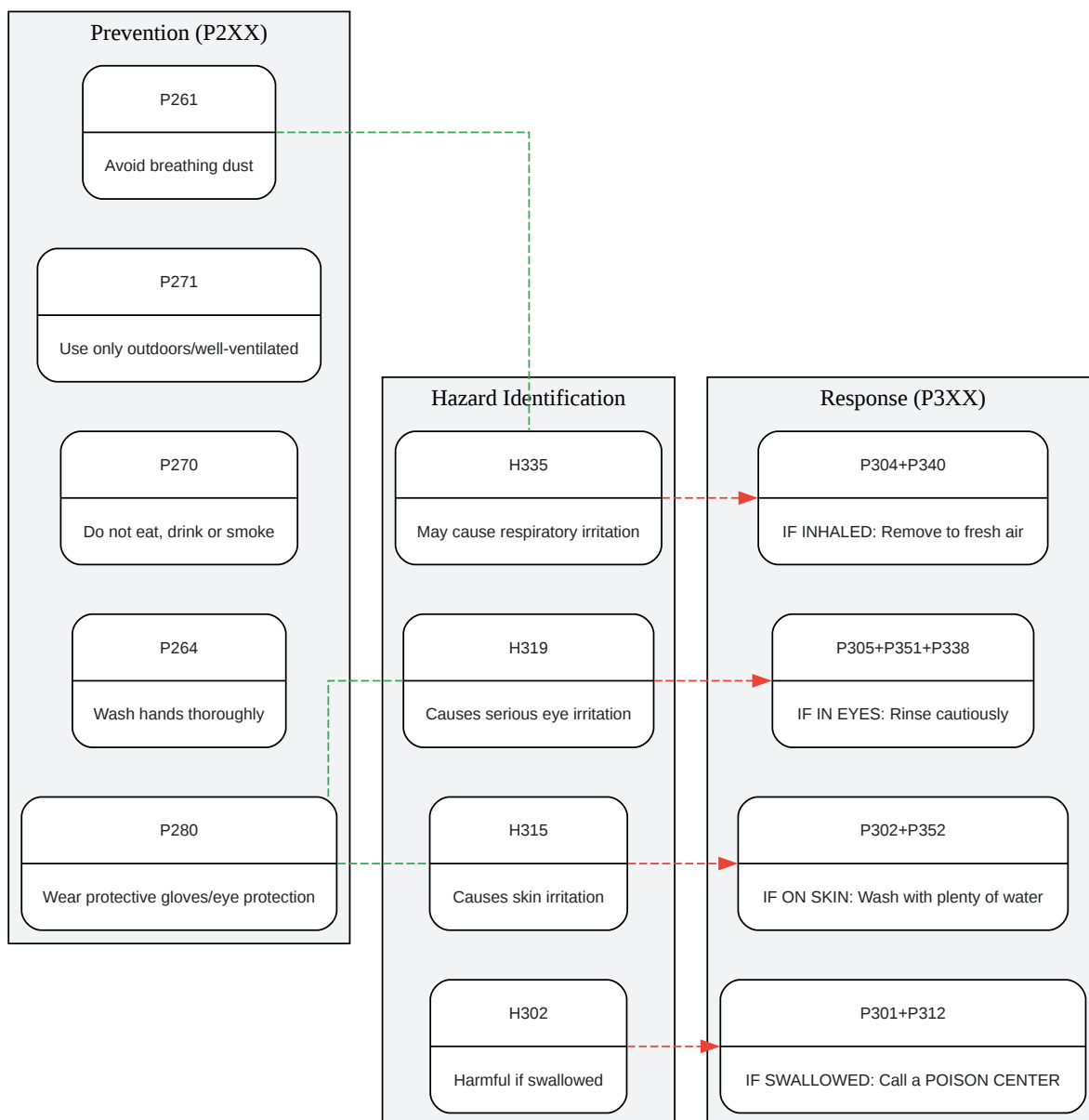
- Signal Word:Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Precautionary Statements:

- Prevention: P261, P264, P270, P271, P280[2]
- Response: P302+P352, P304+P340, P305+P351+P338, P330[2]
- Storage: P403+P233, P405[2]
- Disposal: P501[2]



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### GHS Hazard and Response Workflow

## Toxicological Information

Detailed toxicological studies for **triethylhexylammonium bromide** are not widely available. The primary information is derived from its GHS classification.

| Endpoint                                           | Result             | Classification                                |
|----------------------------------------------------|--------------------|-----------------------------------------------|
| Acute Oral Toxicity                                | Data not available | Harmful if swallowed (Category 4)             |
| Skin Corrosion/Irritation                          | Data not available | Causes skin irritation (Category 2)           |
| Serious Eye Damage/Irritation                      | Data not available | Causes serious eye irritation (Category 2A)   |
| Respiratory/Skin Sensitization                     | Data not available | Not classified                                |
| Germ Cell Mutagenicity                             | Data not available | Not classified                                |
| Carcinogenicity                                    | Data not available | Not classified                                |
| Reproductive Toxicity                              | Data not available | Not classified                                |
| Specific Target Organ Toxicity (Single Exposure)   | Data not available | May cause respiratory irritation (Category 3) |
| Specific Target Organ Toxicity (Repeated Exposure) | Data not available | Not classified                                |
| Aspiration Hazard                                  | Data not available | Not classified                                |

## Ecological Information

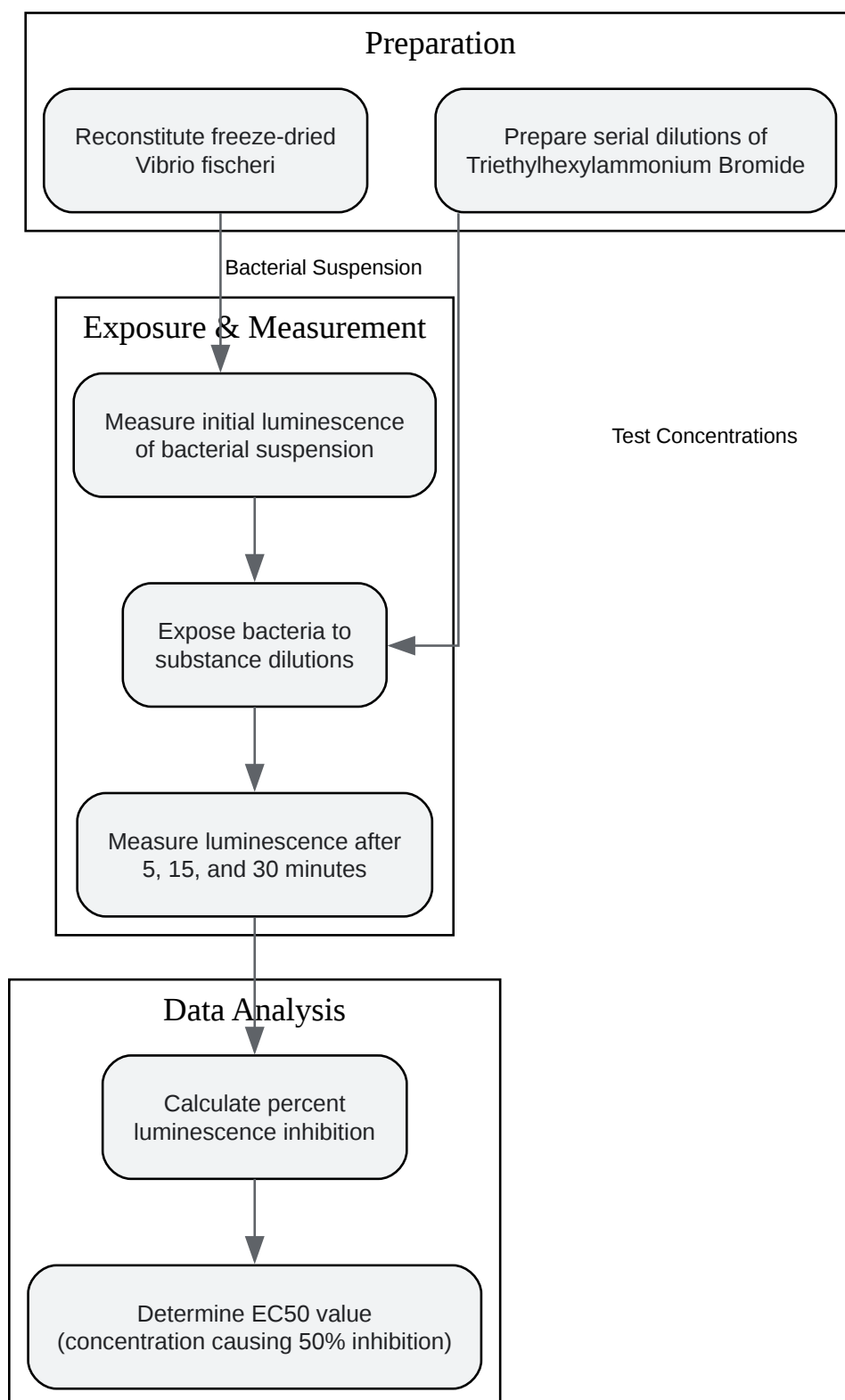
Information on the environmental impact of **triethylhexylammonium bromide** is limited. However, a study on the ecotoxicity of various ionic liquids provides some quantitative data.

| Endpoint         | Species         | Result                       |
|------------------|-----------------|------------------------------|
| Aquatic Toxicity | Vibrio fischeri | log EC <sub>50</sub> = -0.54 |

EC<sub>50</sub>: The concentration of a substance that causes a 50% effect (in this case, inhibition of bioluminescence) in the test organisms.

## Experimental Protocol: *Vibrio fischeri* Ecotoxicity Assay (General Procedure)

A specific experimental protocol for the cited ecotoxicity value for **triethylhexylammonium bromide** is not available. However, a general protocol for assessing the toxicity of ionic liquids using *Vibrio fischeri* (the Microtox® test) is as follows.[3] This standardized bioassay measures the reduction in luminescence of the marine bacterium *Vibrio fischeri* upon exposure to a toxic substance.[4][5]



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### Vibrio fischeri Ecotoxicity Assay Workflow

## First Aid Measures

The following first aid measures are recommended based on the GHS classification of **triethylhexylammonium bromide**.<sup>[2]</sup>

| Exposure Route | First Aid Measures                                                                                                                                                |
|----------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Ingestion      | Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center if you feel unwell. <sup>[2]</sup>                                                 |
| Skin Contact   | Remove contaminated clothing. Wash skin thoroughly with soap and water. If skin irritation occurs, get medical advice/attention. <sup>[2]</sup>                   |
| Eye Contact    | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a physician. <sup>[2]</sup> |
| Inhalation     | Move person to fresh air and keep comfortable for breathing. Call a physician if you feel unwell. <sup>[2]</sup>                                                  |

## Fire-Fighting Measures

**Triethylhexylammonium bromide** is a combustible solid.

| Measure                      | Recommendation                                                                                                                                        |
|------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------|
| Suitable Extinguishing Media | Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.                                                                             |
| Specific Hazards             | May produce irritating, corrosive, and/or toxic gases in a fire. <sup>[6]</sup> Dusts or fumes may form explosive mixtures in the air. <sup>[6]</sup> |
| Protective Equipment         | Wear self-contained breathing apparatus (SCBA) and full protective gear. <sup>[1]</sup>                                                               |

## Handling and Storage

Proper handling and storage are crucial to minimize risks.

| Aspect   | Recommendation                                                                                                                                                                                                                 |
|----------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Handling | Avoid breathing dust.[7] Wash hands thoroughly after handling.[7] Do not eat, drink, or smoke when using this product.[7] Use only in a well-ventilated area.[7] Wear protective gloves, clothing, and eye/face protection.[7] |
| Storage  | Store in a well-ventilated place.[2] Keep container tightly closed.[2] Store locked up.[2] Given its hygroscopic nature, store in a dry environment, in airtight containers.[8][9]                                             |

## Exposure Controls and Personal Protection

| Control                | Recommendation                                                                                                                             |
|------------------------|--------------------------------------------------------------------------------------------------------------------------------------------|
| Engineering Controls   | Use in a well-ventilated area, preferably in a chemical fume hood.[1] Ensure eyewash stations and safety showers are readily available.[1] |
| Eye/Face Protection    | Wear chemical safety goggles or a face shield.[1]                                                                                          |
| Skin Protection        | Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[6]                                          |
| Respiratory Protection | If dust is generated and engineering controls are insufficient, use a NIOSH-approved particulate respirator.                               |

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). The information has been compiled

from various sources and may not be exhaustive. Users should always consult the most current SDS for this compound from their supplier and conduct a thorough risk assessment before use.

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